

# solubility of [1- [(Benzyloxy)methyl]cyclopropyl]methanol in common organic solvents

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## Compound of Interest

Compound Name: [1-  
[(Benzyloxy)methyl]cyclopropyl]me  
thanol

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## An In-depth Technical Guide on the Solubility of [1- [(Benzyloxy)methyl]cyclopropyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the solubility of [1-[(Benzyloxy)methyl]cyclopropyl]methanol in common organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document presents known qualitative solubility information. Furthermore, a general experimental protocol for determining the solubility of a solid compound in an organic solvent is provided, which can be adapted for quantitative analysis of [1-[(Benzyloxy)methyl]cyclopropyl]methanol.

## Solubility Data

The solubility of [1-[(Benzyloxy)methyl]cyclopropyl]methanol has been described qualitatively in available chemical literature. The following table summarizes this information. It is important to note that "slightly soluble" is a non-quantitative term and can vary depending on the specific conditions of temperature and pressure. For precise applications, experimental determination of solubility is recommended.

Solvent	CAS Number	Qualitative Solubility
Chloroform	67-66-3	Slightly Soluble[1][2]
Methanol	67-56-1	Slightly Soluble[1][2]

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for the gravimetric determination of the solubility of a solid compound, such as **[1-[(Benzyloxy)methyl]cyclopropyl]methanol**, in an organic solvent. This method is reliable for obtaining quantitative solubility data.

Objective: To determine the solubility of **[1-[(Benzyloxy)methyl]cyclopropyl]methanol** in a given organic solvent at a specific temperature.

Materials:

- **[1-[(Benzyloxy)methyl]cyclopropyl]methanol** (solid)
- Selected organic solvent (e.g., chloroform, methanol, acetone, ethyl acetate, etc.)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer or magnetic stirrer with stir bars
- Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **[1-[(Benzyloxy)methyl]cyclopropyl]methanol** to a vial containing a known volume (e.g., 5 mL) of the selected organic solvent. An excess of the solid is necessary to ensure that a saturated solution is formed.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture using a vortex mixer or a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined experimentally.
- Sample Collection and Filtration:
  - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for a sufficient time to allow the excess solid to settle.
  - Carefully draw a known volume (e.g., 1 mL) of the supernatant (the clear saturated solution) into a syringe.
  - Attach a syringe filter to the syringe.
  - Dispense the filtered solution into a pre-weighed evaporation dish or vial. Record the exact volume of the filtered solution transferred.
- Solvent Evaporation and Mass Determination:
  - Place the evaporation dish containing the filtered solution in a drying oven at a temperature sufficient to evaporate the solvent without degrading the solute. Alternatively, a vacuum desiccator can be used for more gentle drying.
  - Once all the solvent has evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the evaporation dish containing the dried solute on the analytical balance.

- Calculation of Solubility:
  - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporation dish from the final weight of the dish with the dried solute.
  - The solubility can then be expressed in various units, such as g/L, mg/mL, or mol/L, using the following formula:

$$\text{Solubility (mg/mL)} = \text{Mass of dried solute (mg)} / \text{Volume of filtered solution (mL)}$$

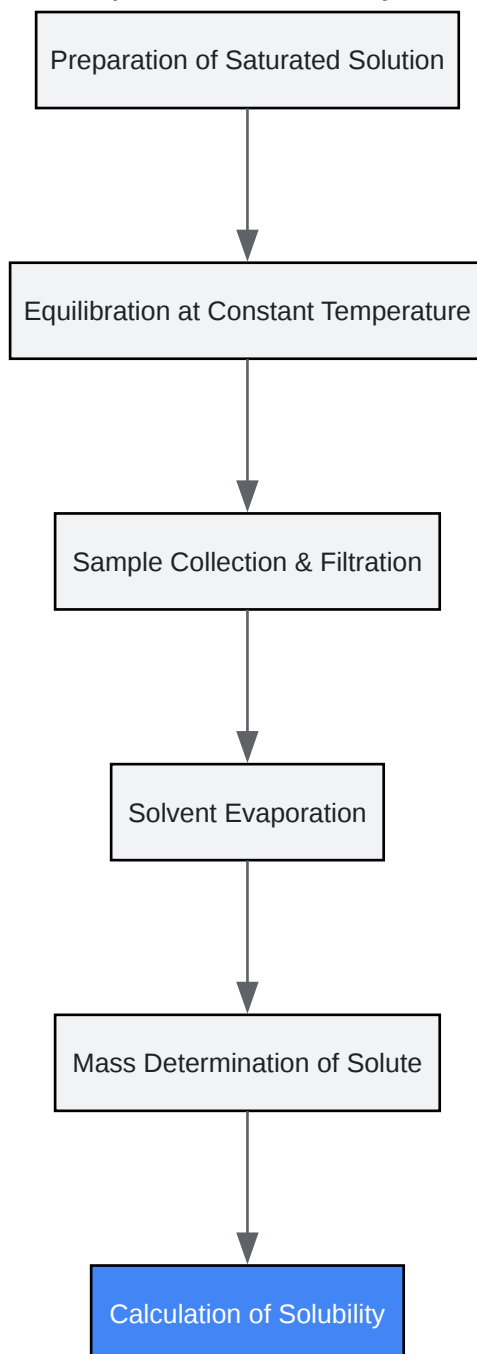
#### Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for **[1-[(Benzyloxy)methyl]cyclopropyl]methanol** and the chosen solvents for specific handling and disposal instructions.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility as described in the protocol above.

## Workflow for Experimental Solubility Determination



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Caption: A flowchart of the key steps in the experimental determination of solubility.

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## References

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